

Personal protective equipment for handling D-Ribose(mixture of isomers)-13c5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Ribose(mixture of isomers)-13c5*

Cat. No.: *B12387467*

[Get Quote](#)

Essential Safety and Handling Guide for D-Ribose(mixture of isomers)-13c5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **D-Ribose(mixture of isomers)-13c5**. The following procedures detail personal protective equipment (PPE), operational handling, and disposal methods to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **D-Ribose(mixture of isomers)-13c5**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The required PPE is detailed below.

PPE Category	Item	Standard	Purpose
Eye Protection	Safety goggles with side-shields	EN 166 or ANSI Z87.1	Protects eyes from dust, aerosols, and splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	EN 374	Prevents skin contact with the substance.
Body Protection	Laboratory coat or impervious clothing	N/A	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator	N/A	Required when there is a risk of inhaling dust or aerosols. [1]

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **D-Ribose(mixture of isomers)-13c5** from receipt to use in the laboratory.

- Receiving and Inspection:
 - Upon receipt, visually inspect the package for any signs of damage.
 - Verify that the container is properly labeled and sealed.
- Preparation and Work Area:
 - Work in a well-ventilated area, such as a fume hood, especially when handling the powder form to avoid dust formation.[\[1\]](#)
 - Ensure an eye-wash station and safety shower are readily accessible.[\[1\]](#)
- Handling the Compound:
 - Don the appropriate PPE as detailed in the table above.

- Avoid direct contact with the skin, eyes, and clothing.[1]
- Prevent the formation of dust and aerosols.[1]
- When weighing or transferring the powder, use techniques that minimize dust generation (e.g., using a spatula in a draft-shielded balance).
- Storage:
 - Store the compound in a tightly sealed container.
 - Keep in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[1]
 - Recommended storage temperatures can vary, with some sources suggesting -20°C for powder or -80°C in solvent[1], while others indicate room temperature is adequate[2]. Always consult the supplier's specific recommendations.

Disposal Plan


D-Ribose(mixture of isomers)-13c5 is a stable isotope-labeled compound and is not radioactive.[3][4][5] Therefore, its disposal protocol is determined by its chemical properties rather than any radiological hazard.[3][6]

- Waste Segregation:
 - Do not mix this waste with radioactive waste.[3][6]
 - Collect waste in a designated, properly labeled container.
- Disposal of Unused Material and Contaminated Waste:
 - Dispose of unused **D-Ribose(mixture of isomers)-13c5** and any contaminated materials (e.g., gloves, wipes) as chemical waste.
 - The Safety Data Sheet for the unlabeled compound indicates it is very toxic to aquatic life with long-lasting effects[1]; therefore, it should not be disposed of down the drain or in regular trash.

- All waste must be disposed of via an approved waste disposal plant in accordance with local, state, and federal regulations.[1]
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent.
 - Dispose of the rinsate as chemical waste.
 - Deface the label on the empty container before disposing of it in the regular trash, ensuring no residue of the chemical remains.

Workflow for Handling and Disposal

The following diagram illustrates the key steps in the lifecycle of handling **D-Ribose(mixture of isomers)-13c5** in the laboratory.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D-Ribose(mixture of isomers)|50-69-1|MSDS [dcchemicals.com]
- 2. D-Ribose (U- $\Delta^1\text{C}^{13}\text{C}$, 98%) - Cambridge Isotope Laboratories, CLM-3652-0.1MG [isotope.com]
- 3. moravek.com [moravek.com]
- 4. Stable isotopes: their use and safety in human nutrition studies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. How to Dispose the Waste from Isotope Labeling [bocsci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling D-Ribose(mixture of isomers)-13c5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12387467#personal-protective-equipment-for-handling-d-ribose-mixture-of-isomers-13c5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com